

Essential Safety and Operational Guide for Handling 1,2,3-Trinervonoyl Glycerol

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Compound of Interest

Compound Name: *1,2,3-Trinervonoyl glycerol*

Cat. No.: B1252166

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling and disposal of **1,2,3-Trinervonoyl glycerol**. The following procedural guidance is designed to ensure a safe laboratory environment and maintain compliance with standard safety protocols.

I. Compound Identification and Hazards

1,2,3-Trinervonoyl glycerol is a triacylglycerol containing nervonic acid at the sn-1, sn-2, and sn-3 positions.^{[1][2]} While specific hazard data for this compound is limited, it is prudent to handle it with the care afforded to all laboratory chemicals. Based on the safety data for similar substances like glycerol and other triglycerides, it is considered to have low acute toxicity.^[3] However, appropriate personal protective equipment should always be used to minimize exposure.

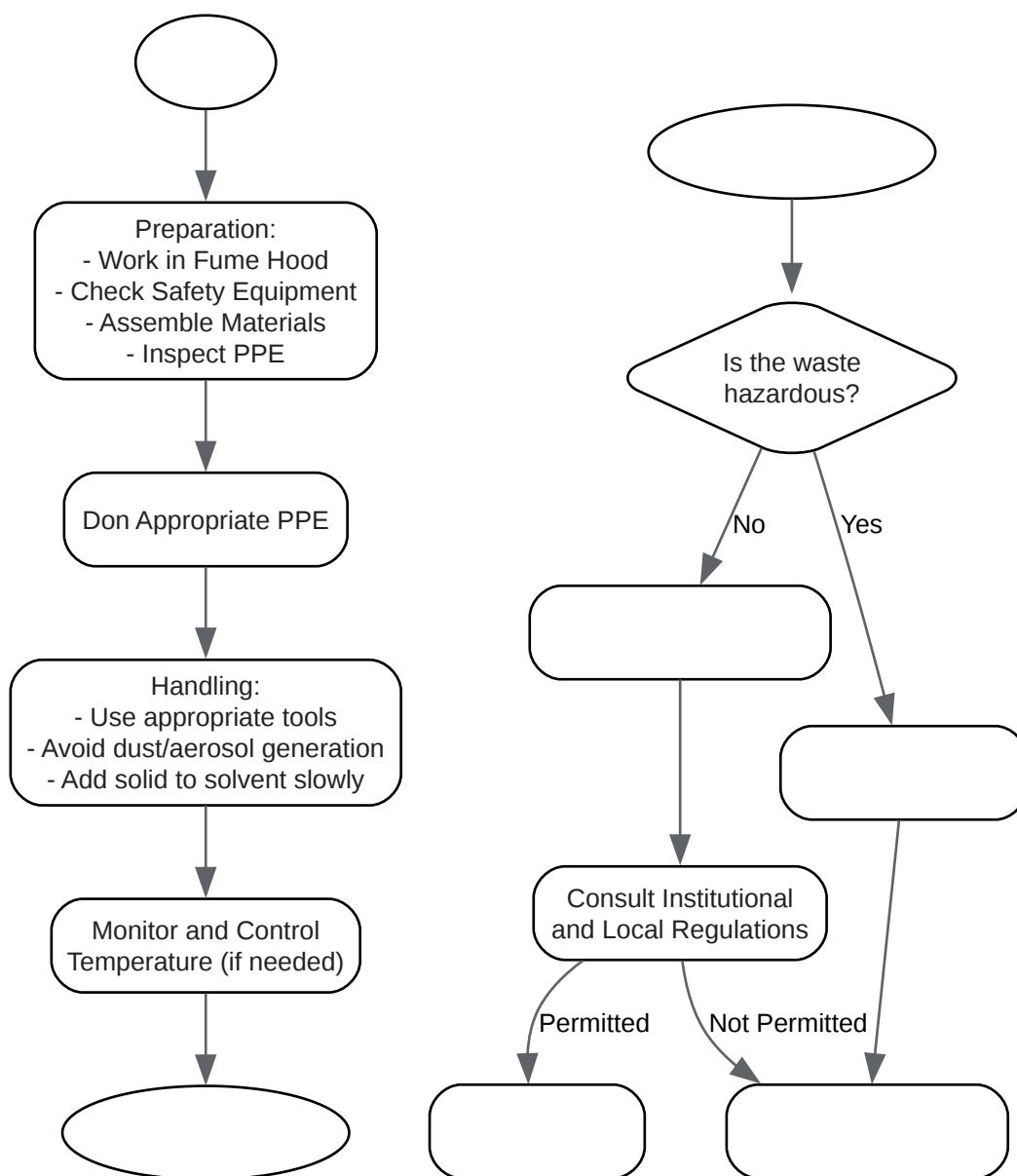
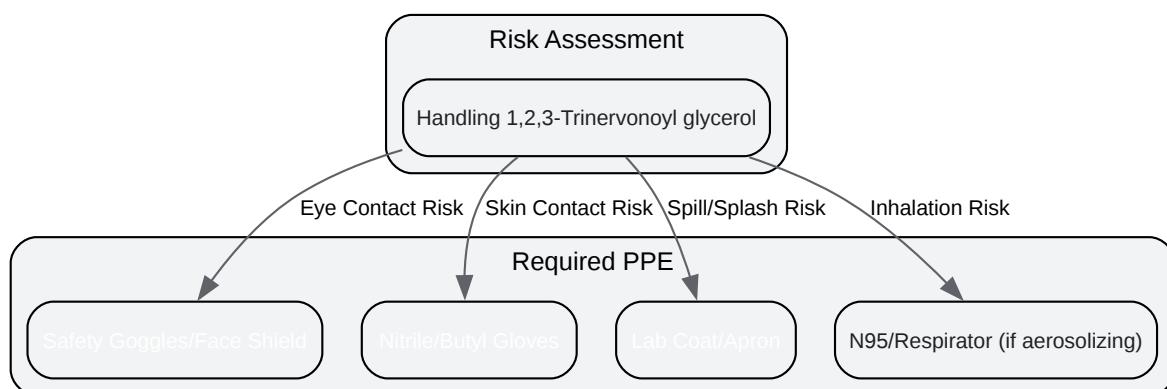
II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to protect against potential splashes, and inhalation of any aerosols.

Table 1: Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne particles. [4] [5]
Hand Protection	Chemical-resistant gloves (Nitrile or Butyl rubber recommended).	Prevents skin contact. [4] [6]
Body Protection	Chemical-resistant lab coat or apron.	Protects clothing and underlying skin from spills. [5] [7]
Respiratory Protection	Generally not required under normal handling conditions with adequate ventilation. [3] [6]	Use an N95 mask or a respirator with appropriate cartridges if handling powders outside of a fume hood or if aerosols may be generated. [4]

DOT Script for PPE Selection Logic



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